

Laquinimod vs. Adalimumab: Efficacy & Safety at a Glance

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Compound Focus: Laquinimod

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The table below summarizes key data from pivotal clinical trials for **laquinimod** and adalimumab in patients with active Crohn's disease.

Feature	Laquinimod (Investigational)	Adalimumab (Approved)
Drug Class	Oral immunomodulator	Subcutaneous anti-TNF α monoclonal antibody
Key Trial (Phase)	Dose-escalation study (Phase II) [1]	CLASSIC I (Phase III) [2] [3]
Patient Population	Active moderate-severe CD (permitted prior anti-TNF use) [1]	Moderate-severe CD, naive to anti-TNF therapy [2]
Induction Dose	0.5 mg, 1.0 mg, 1.5 mg, or 2.0 mg daily for 8 weeks [1]	160/80 mg (week 0/2), 80/40 mg (week 0/2), or 40/20 mg (week 0/2) [2]
Clinical Remission Rate (at 8 weeks)	0.5 mg: 48.3% (Placebo: 15.9%) [1]	160/80 mg: 36% (Placebo: 12%) [2]
Clinical Remission Rate (at 4 weeks)	Not Reported	160/80 mg: 36% (Placebo: 12%) [2]

Feature	Laquinimod (Investigational)	Adalimumab (Approved)
Clinical Response Rate (at 8 weeks)	0.5 mg: 62.1% (70-point CDAI reduction) [1]	160/80 mg: 50% (100-point CDAI reduction) [2]
Safety Profile	Overall incidence of AEs similar to placebo; most AEs mild to moderate [1]	Rates of side effects and study withdrawals due to AEs lower than placebo [3]

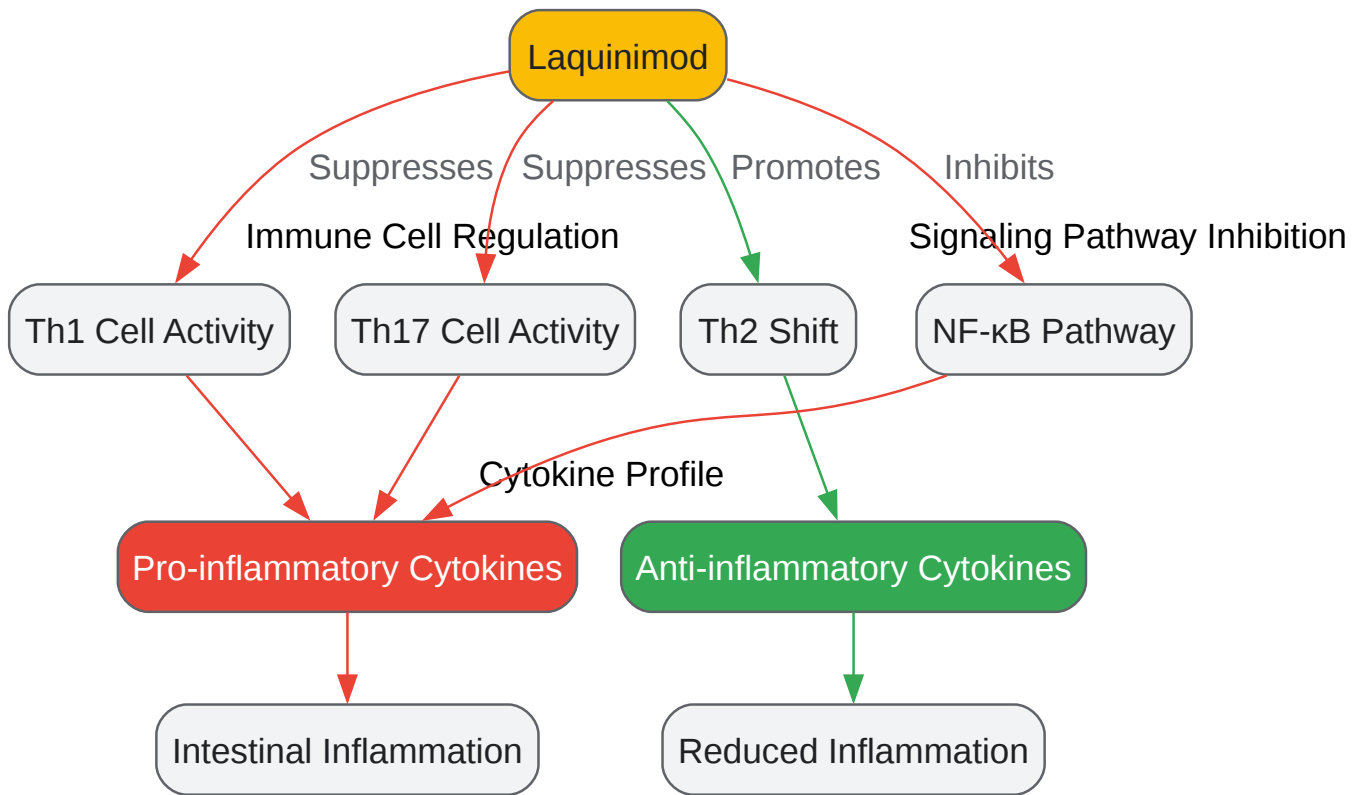
Laquinimod Experimental Protocol Summary

For a clear understanding of the evidence, here is a summary of the key Phase II trial that generated the data on **laquinimod** for CD [1].

- **Study Design:** Multicenter, double-blind, sequential-cohort, randomized controlled trial.
- **Participants:** 180 patients with active, moderate-to-severe Crohn's Disease.
- **Intervention:** Patients were randomized to receive one of four daily doses of oral **laquinimod** (0.5 mg, 1.0 mg, 1.5 mg, or 2.0 mg) or a placebo for 8 weeks, followed by 4 weeks of follow-up.
- **Concomitant Therapies:** Stable concomitant therapies and prior use of anti-TNF agents were permitted.
- **Primary Efficacy Measures:**
 - **Clinical Remission:** Crohn's Disease Activity Index (CDAI) score of <150 with no treatment failure.
 - **Clinical Response:** Either a 70-point or 100-point reduction in CDAI score from baseline (or being in remission) with no treatment failure.
- **Safety Measures:** Comprehensive assessment of adverse events (AEs) and serious adverse events (SAEs).

Mechanism of Action: Laquinimod's Proposed Pathway

Laquinimod is an oral immunomodulator with anti-inflammatory properties. The diagram below illustrates its proposed mechanism of action in modulating the immune response in Crohn's Disease.



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Key Comparisons and Context

- **Efficacy Profile:** **Laquinimod**'s lower dose (0.5 mg) demonstrated a strong effect on clinical remission in a mixed population (including anti-TNF experienced patients) [1], whereas adalimumab's higher induction dose is standard for anti-TNF naive patients [2]. The efficacy of higher **laquinimod** doses diminished, suggesting a unique dose-response relationship [1] [4].
- **Therapeutic Position:** **Laquinimod** remains an investigational drug for CD. In contrast, adalimumab is an established first-line biologic with robust data for both induction and maintenance of remission, including in patients who have lost response to other anti-TNF therapies [2] [3].
- **Research Trajectory:** While the Phase II results for CD were promising, much of the recent clinical development for **laquinimod** has focused on other immune-mediated diseases like Multiple Sclerosis and Huntington's disease [5] [4].

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